

Guazatine Acetate Salt: A Technical Review of its Antifungal Activity

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Compound of Interest

Compound Name: Guazatine acetate salt

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Introduction

Guazatine acetate salt is a non-systemic, contact fungicide that has been utilized for several decades, primarily in the post-harvest control of fungal diseases in citrus, rockmelons, and tomatoes, as well as a seed treatment for cereals.^{[1][2]} Its broad-spectrum activity against a range of economically important phytopathogenic fungi has made it a valuable tool in agriculture. This technical guide provides an in-depth literature review of the antifungal activity of **guazatine acetate salt**, focusing on quantitative data, experimental protocols, and the current understanding of its mechanism of action.

Antifungal Spectrum and Efficacy

Guazatine acetate exhibits potent inhibitory activity against a variety of fungal pathogens. Its efficacy has been quantified through the determination of Minimum Inhibitory Concentrations (MIC) and 50% Effective Concentration (EC50) values in numerous studies.

Quantitative Antifungal Activity Data

The following tables summarize the in vitro antifungal activity of guazatine acetate and its principal components against various fungal species.

Table 1: Antifungal Activity of Guazatine Acetate against Phytopathogenic Fungi

Fungal Species	Parameter	Value	Reference
Geotrichum citri-aurantii	EC50	0.26 µg/mL	[3]
Penicillium digitatum (wild type)	ED50	~0.05 µg/mL	[4]
Penicillium digitatum (resistant)	ED50	~0.5 µg/mL	[4]
Penicillium italicum	MIC	0.01 mg/mL	[5]
Geotrichum candidum	MIC	0.2 mg/mL	[5]

Table 2: Antifungal Activity (MIC50) of Guazatine Principal Components against Candida Species

Fungal Species	GGG (µM)	GG (µM)	GNG (µM)	GGN (µM)	GN (µM)
C. albicans ATCC 90028	5	20	5	80	>80
C. albicans 12	5	20	5	80	>80
C. glabrata 15	5	20	5	40	>80
C. krusei ATCC 6258	1.25	10	1.25	20	>80
C. parapsilosis ATCC 22019	2.5	10	2.5	40	>80
C. tropicalis 22	1.25	10	1.25	20	>80

GGG, GG, GNG, GGN, and GN represent different guanidated polyamine components of the guazatine mixture.

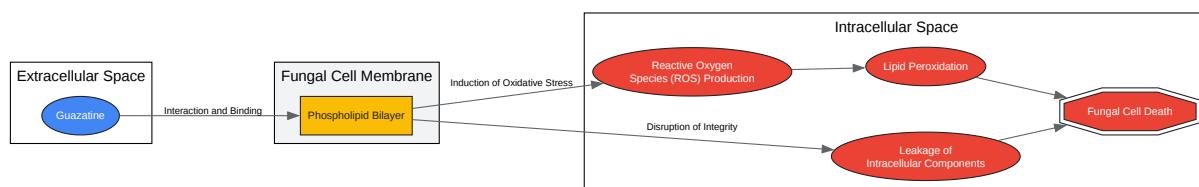
Mechanism of Action

The primary mode of antifungal action of guazatine is the disruption of the fungal cell membrane. As a cationic molecule, the guanidino groups of guazatine are thought to interact with the negatively charged components of the fungal plasma membrane, leading to a loss of integrity and function.

This interaction is believed to cause:

- Destabilization of Osmotic Equilibrium: The binding of guazatine to the membrane disrupts the selective permeability, leading to an uncontrolled flux of ions and small molecules, ultimately causing osmotic instability.[6]
- Membrane Permeabilization: The integrity of the membrane is compromised, resulting in the leakage of intracellular contents.[7]
- Lipid Peroxidation: The disruption of the membrane can lead to the generation of reactive oxygen species (ROS), causing oxidative stress and subsequent damage to cellular components through lipid peroxidation.[8][9]

The following diagram illustrates the proposed mechanism of action of guazatine on the fungal cell membrane.



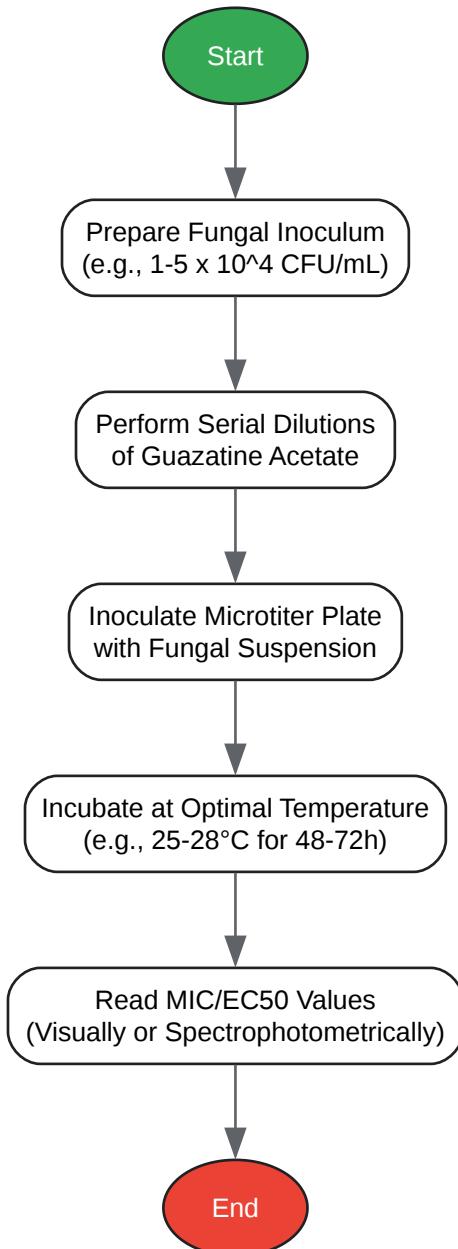
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Proposed mechanism of guazatine's antifungal action.

Experimental Protocols

This section outlines a generalized experimental workflow for determining the *in vitro* antifungal activity of **guazatine acetate salt** using the broth microdilution method, based on established protocols.[\[1\]](#)[\[3\]](#)[\[10\]](#)

Workflow for In Vitro Antifungal Susceptibility Testing



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